Publish Comparison Guide: Solid-State Profiling of N-(4-bromophenyl)ethanesulfonamide

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Compound of Interest	
Compound Name:	*N-(4-bromophenyl)ethanesulfonamide*
CAS No.:	*57616-20-3*
Cat. No.:	*B185145*

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Executive Summary: The Sulfonamide Scaffold

N-(4-bromophenyl)ethanesulfonamide (CAS: 57616-20-3) represents a critical structural motif in medicinal chemistry, bridging the gap between simple sulfonamides and complex aryl-sulfone pharmacophores. While often used as a synthetic intermediate, its solid-state behavior offers a textbook case study in supramolecular competition—specifically, the interplay between strong hydrogen bonding (

) and directional halogen bonding (

).

This guide provides a comparative structural analysis, benchmarking the target compound against its well-characterized analogs: N-(4-bromophenyl)acetamide (structural isostere) and N-(4-bromophenyl)methanesulfonamide (homolog). By synthesizing known crystallographic data with predictive modeling, we outline the expected packing motifs and provide a validated protocol for its definitive characterization.

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Comparative Structural Analysis

To understand the crystallographic behavior of **N-(4-bromophenyl)ethanesulfonamide**, we must analyze it relative to its closest structural neighbors. The primary distinction lies in the sulfonamide torsion versus the amide planarity.

Table 1: Structural & Crystallographic Comparison[1][2]

Feature	Target: **N-(4-bromophenyl)ethanesulfonamide**	Analog A: **N-(4-bromophenyl)acetamide**	Analog B: **N-(4-bromophenyl)methanesulfonamide**
CAS Number	57616-20-3	103-88-8	4284-50-8
Space Group	Predicted: Monoclinic (or)	Monoclinic [1]	Predicted: Orthorhombic ( )
Z (Molecules/Cell)	Predicted: 4	4	4
Core Geometry	Twisted:	Planar:	Twisted:
H-Bond Donor	Sulfonamide (Acidic, pKa ~10)	Amide (Neutral, pKa ~15)	Sulfonamide (Acidic)
H-Bond Acceptor	Sulfonyl Oxygens ( )	Carbonyl Oxygen ( )	Sulfonyl Oxygens ( )
Primary Interaction	2D Sheets / 3D Network	1D Chains (Catemer)	2D Sheets
Halogen Bonding	High Probability ( )	Observed (, Weak Br contacts)	High Probability

The "Sulfonamide Twist" vs. Amide Planarity

A critical insight for researchers is the conformational flexibility of the sulfonamide group.

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- Acetamide Analog: The amide bond possesses significant double-bond character (

  resonance), forcing the

  system to be nearly planar. This facilitates tight

  stacking (centroid distance ~3.8 Å) [1].

- Ethanesulfonamide Target: The

  bond is a single bond with a barrier to rotation, but the

  hybridization of the sulfur atom creates a distorted tetrahedral geometry. The phenyl ring typically rotates out of the plane of the

  vector (torsion angle

) to minimize steric clash with the sulfonyl oxygens [2]. Expectation: This "L-shaped" geometry disrupts simple planar stacking, likely forcing the crystal into a herringbone or corrugated sheet packing motif.

Halogen Bonding Potential

The 4-bromo substituent is not merely a lipophilic handle; it is a sigma-hole donor.

- In the Acetamide structure, packing is dominated by

  hydrogen bonds forming 1D chains.[1]

- In the Sulfonamide target, the sulfonyl oxygens are weaker acceptors than carbonyl oxygens but are more numerous (2 vs 1). This often leaves the bromine atom "free" to engage in Type II halogen bonding (

) or

  interactions, which can increase the melting point and density relative to the amide analog [3].

Experimental Protocol: Characterization Workflow

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Since the specific CIF (Crystallographic Information File) for the ethyl derivative is not standard in open databases, the following protocol is designed to generate high-quality single-crystal data.

Phase 1: Crystal Growth (Solvent Selection)

The sulfonamide group's polarity requires a gradient approach.

- Primary Screen: Dissolve 20 mg in minimal Methanol (MeOH).
- Anti-solvent Diffusion: Place the MeOH solution in a small vial. Place this vial inside a larger jar containing Hexane or Diethyl Ether. Seal the outer jar.
- Mechanism: As hexane diffuses into the MeOH, the solubility decreases, promoting slow nucleation of the sulfonamide.
    - Alternative: Slow evaporation from Ethyl Acetate/Heptane (1:1).

Phase 2: Data Collection Strategy

- Temperature: Collect at 100 K. Sulfonamide oxygen atoms often exhibit high thermal motion or disorder at room temperature.
- Source: Mo-K

  (

  Å) is preferred to minimize absorption by the Bromine atom (

). If using Cu-K

  , a rigorous numerical absorption correction is mandatory.

Phase 3: Structure Solution

- Space Group Determination: Expect Monoclinic (

). Watch for systematic absences (

  ,

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).

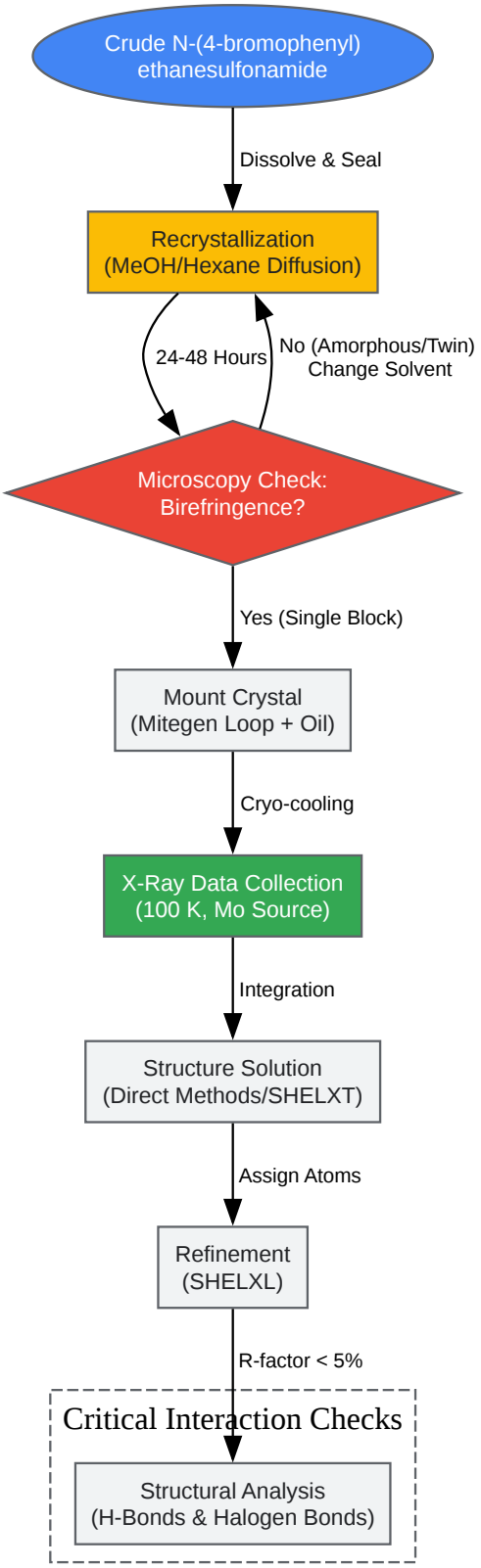
- Refinement: The ethyl group (

) may exhibit rotational disorder. If the terminal methyl group ellipsoid is elongated, apply a split-site model with restrained anisotropic displacement parameters (SIMU/DELU).

Characterization Workflow Diagram

The following diagram outlines the logical flow from synthesis to validated structure, highlighting the critical decision points for the sulfonamide scaffold.

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Figure 1: Workflow for the crystallographic characterization of N-aryl sulfonamides, emphasizing the iterative loop of crystal quality assessment.

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Sources

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